

Application Notes and Protocols for TTK21 in Primary Neuronal Cell Culture

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Compound of Interest

Compound Name: TTK21

Cat. No.: B593835

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Audience: Researchers, scientists, and drug development professionals.

Introduction

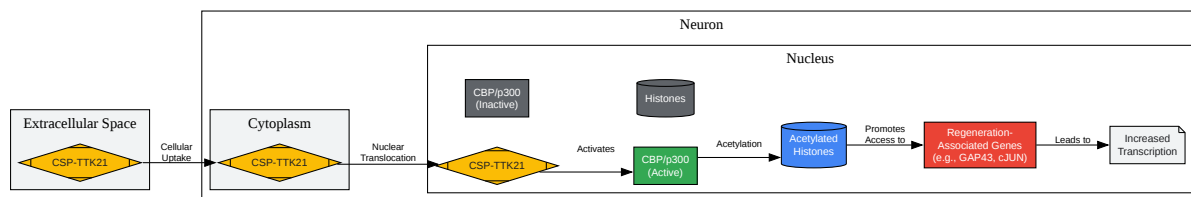
TTK21 is a small-molecule activator of the CREB-binding protein (CBP) and p300 histone acetyltransferases (HATs).[1][2][3][4] These enzymes play a crucial role in regulating gene expression by modifying chromatin structure through histone acetylation. In the context of neuroscience, the activation of CBP/p300 is linked to enhanced neuronal plasticity, regeneration, and memory.[5][6][7]

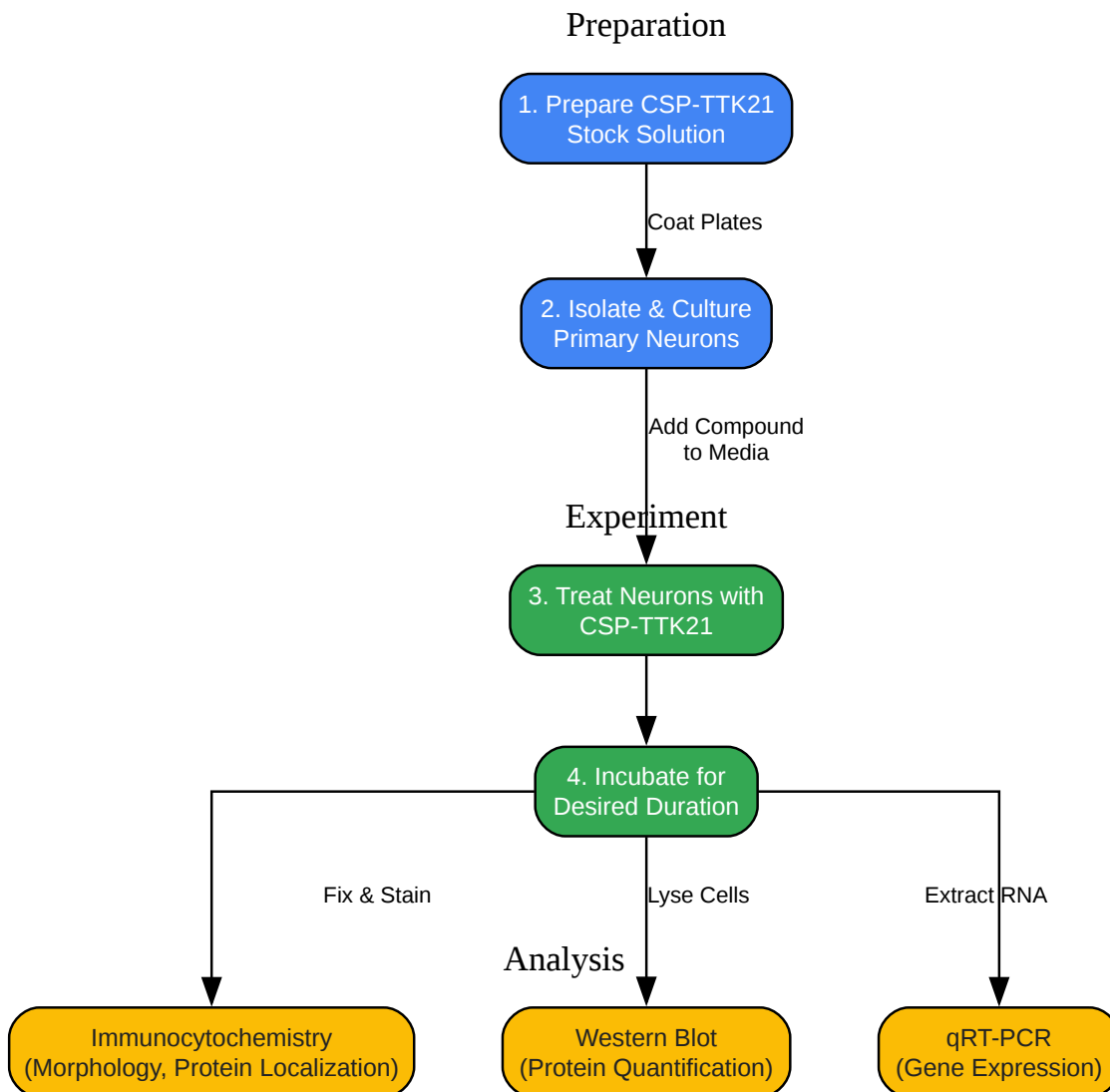
A critical consideration for in vitro studies is that **TTK21** by itself is not cell-permeable.[1][8] To facilitate its entry into cells and the nucleus, **TTK21** is conjugated to glucose-derived carbon nanospheres (CSP), forming a complex known as CSP-**TTK21**. [2][8][9] This formulation efficiently crosses cell membranes and has been shown to promote the expression of regeneration-associated genes (RAGs), stimulate axon growth, and enhance synaptic plasticity in neuronal models.[9][10][11] These application notes provide a comprehensive guide for utilizing CSP-**TTK21** in primary neuronal cell cultures.

Mechanism of Action

CSP-**TTK21** acts by directly stimulating the lysine acetyltransferase activity of CBP/p300. Upon entering a neuron, the complex translocates to the nucleus where it enhances the acetylation of histone tails, particularly on H3 and H4 histones.[1][8] This epigenetic modification leads to a more open chromatin structure, facilitating the transcription of genes involved in key neuronal

processes. The signaling pathway promotes the expression of genes critical for neuronal survival, differentiation, neurite outgrowth, and synaptic function, such as Brain-Derived Neurotrophic Factor (BDNF) and NeuroD1.[2]





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